

Essential Guide to the Proper Disposal of Bi 2536

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Compound of Interest

Compound Name: Bi 2536

Cat. No.: B1666953

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **Bi 2536**, a potent inhibitor of Polo-like kinase 1 (PLK1). The information is based on available safety data sheets and chemical properties.

Key Safety and Handling Information

Bi 2536 is classified with several hazards that necessitate careful handling during use and disposal. According to its Safety Data Sheet (SDS), it is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation[1]. Therefore, appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn at all times when handling this compound[1]. Work should be conducted in a well-ventilated area or outdoors[1].

Storage: **Bi 2536** should be stored in a well-ventilated place with the container tightly closed and locked up[1]. For long-term storage in solvent, it is recommended to store at -80°C for up to one year or at -20°C for up to six months, protected from light[1].

Quantitative Data Summary

The following table summarizes key quantitative data for **Bi 2536**.

Property	Value	Source
Molecular Formula	C28H39N7O3	[2]
Molecular Weight	521.7 g/mol	[2]
IC50 (PLK1)	0.83 nM	[3][4]
IC50 (PLK2)	3.5 nM	[3]
IC50 (PLK3)	9.0 nM	[3]
Kd (BRD4)	37 nM	[3]
EC50 (Cancer Cell Lines)	2-25 nM	[3][5]
Solubility (Ethanol)	100 mg/mL	[6]
Solubility (DMSO)	21 mg/mL	[6]
Solubility (Water)	Insoluble	[6]

Disposal Procedures

The primary directive for the disposal of **Bi 2536**, as stated in its Safety Data Sheet, is to dispose of the contents and container in accordance with local, regional, national, and international regulations[1]. This means that there is no single, universally prescribed method for its chemical neutralization or disposal. The appropriate disposal method is determined by the regulations applicable to the user's location and institution.

General Steps for Disposal:

- **Consult Institutional Guidelines:** Before beginning any disposal process, consult your institution's Environmental Health and Safety (EHS) department. They will provide specific procedures for chemical waste disposal that are compliant with local and national regulations.
- **Waste Segregation:** Do not mix **Bi 2536** waste with other chemical waste streams unless explicitly permitted by your EHS department. It is incompatible with strong acids/alkalis and strong oxidizing/reducing agents[1].

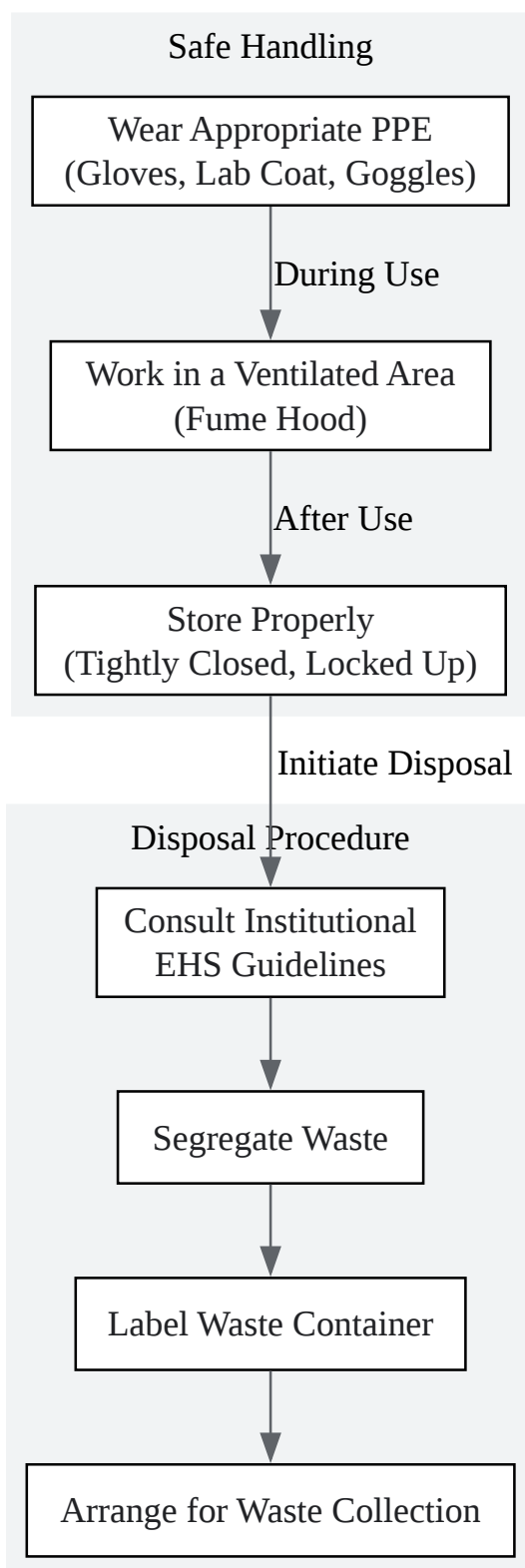
- **Container Labeling:** Collect all **Bi 2536** waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated, properly labeled, and sealed waste container. The label should clearly identify the contents as "**Bi 2536** waste" and include appropriate hazard symbols.
- **Waste Pickup:** Arrange for the collection of the chemical waste by your institution's authorized waste management service.

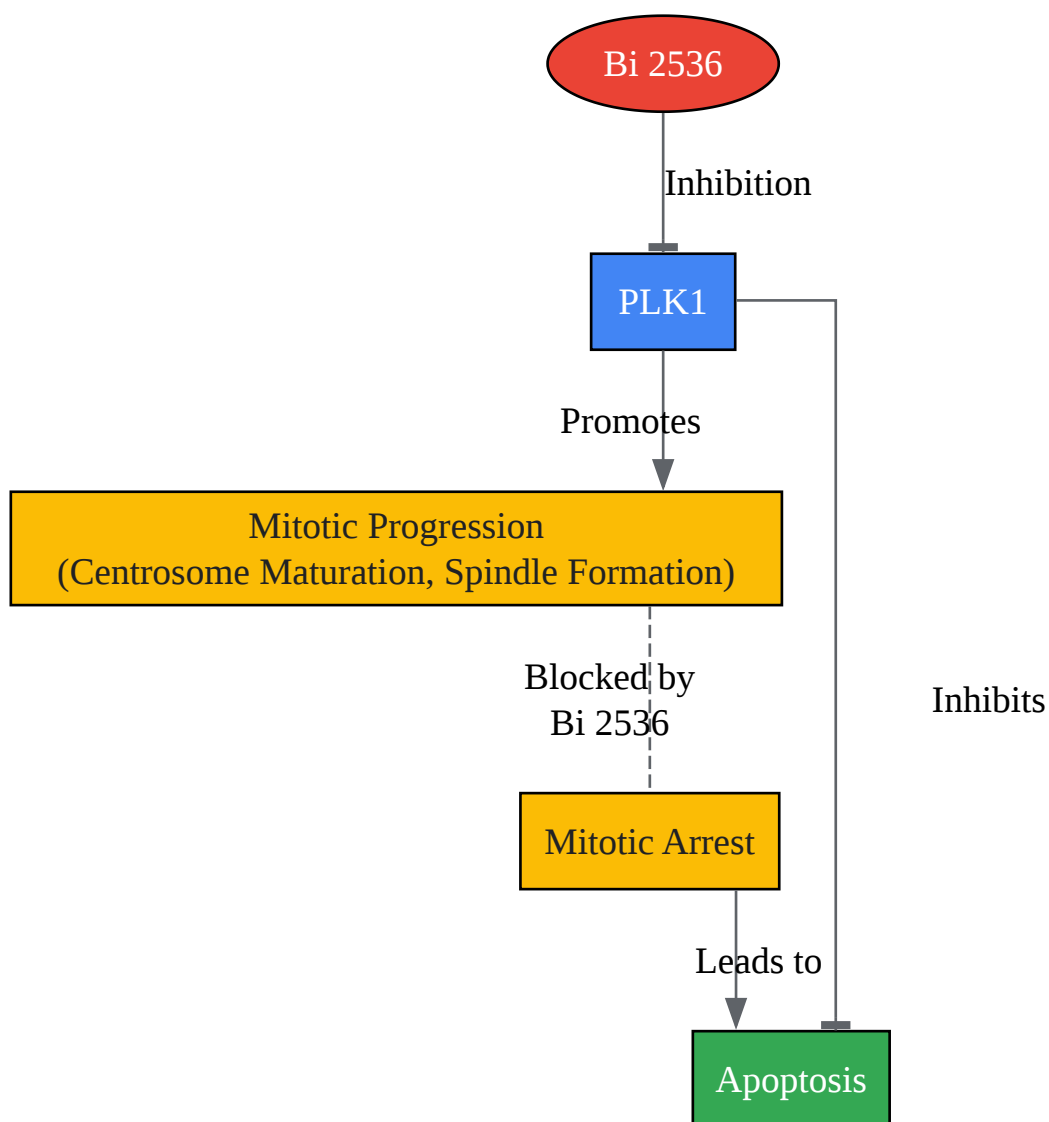
Experimental Protocols

No specific experimental protocols for the chemical degradation or inactivation of **Bi 2536** for disposal purposes are available in the provided search results. The recommended procedure is to treat it as hazardous chemical waste and dispose of it through a licensed contractor.

Workflow for Handling and Disposal of Bi 2536

The following diagram illustrates the general workflow for the safe handling and disposal of **Bi 2536** in a laboratory setting.





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